

Thermogravimetric Analysis of Sodium 6-hydroxynaphthalene-2-sulfonate: A Review of Available Data

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Compound of Interest

Compound Name: Sodium 6-hydroxynaphthalene-2-sulfonate

Cat. No.: B147194

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Researchers, scientists, and drug development professionals seeking detailed thermogravimetric analysis (TGA) data for **Sodium 6-hydroxynaphthalene-2-sulfonate** will find a notable absence of comprehensive public-domain research on this specific compound. Despite its relevance as a key intermediate in the synthesis of various dyes, including FD&C Red No. 40, a thorough investigation of its thermal decomposition behavior through TGA has not been extensively reported in readily accessible scientific literature.

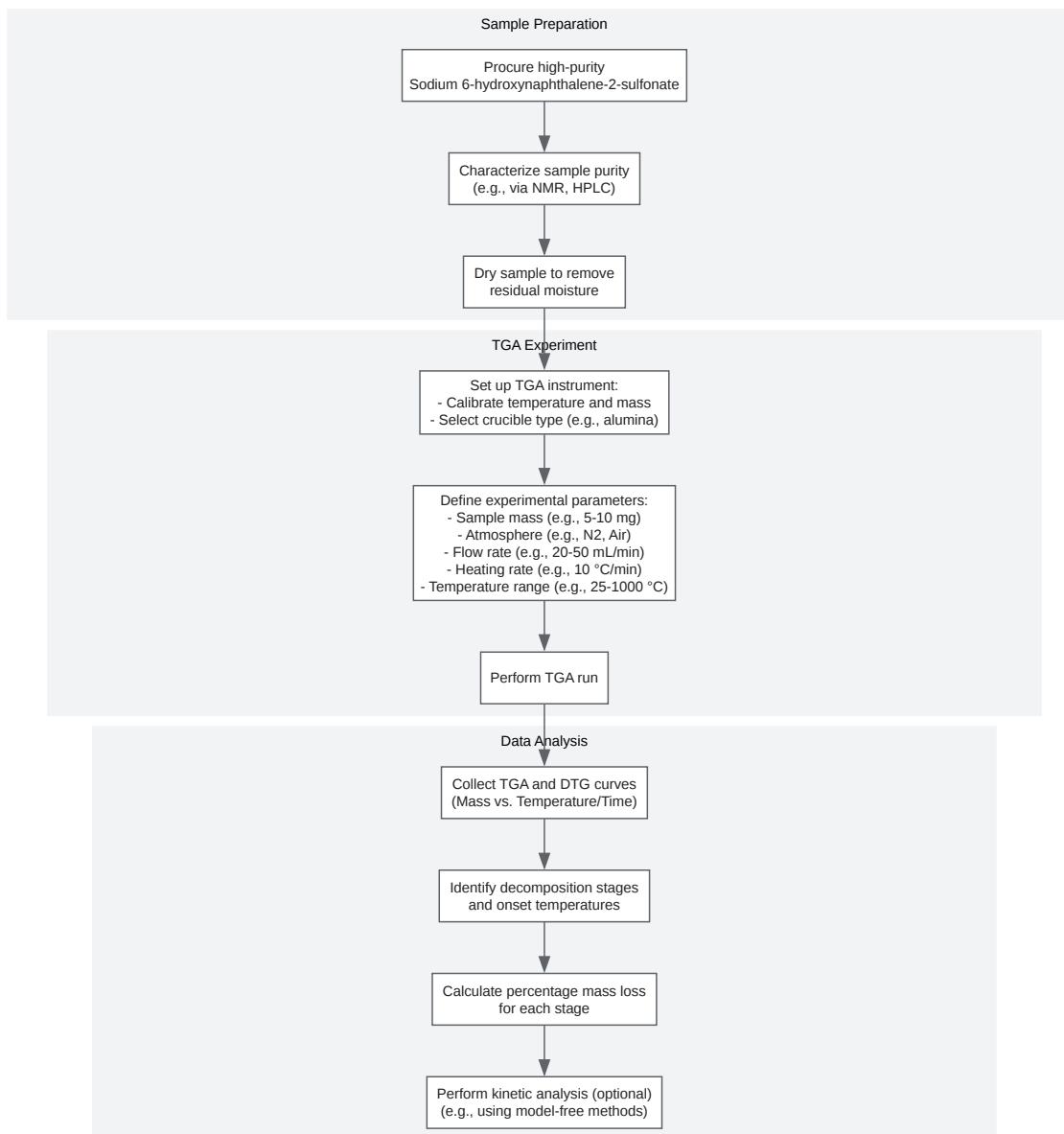
Sodium 6-hydroxynaphthalene-2-sulfonate, also known by its trivial names Schaeffer's acid sodium salt and 2-Naphthol-6-sulfonic acid sodium salt, is a stable solid with a melting point reported to be above 300 °C. While this high melting point suggests significant thermal stability, specific quantitative data regarding its decomposition temperatures, mass loss percentages at various stages, and the nature of its thermal degradation products are not available in the public domain.

Searches for thermogravimetric data on this compound and its alternative names have not yielded specific experimental protocols or quantitative results. The available literature primarily focuses on its synthesis, chemical properties, and applications in dye manufacturing.

For researchers requiring this information, it would be necessary to conduct bespoke thermogravimetric analysis experiments. A general experimental workflow for such an analysis is proposed below.

Proposed Experimental Workflow for TGA of Sodium 6-hydroxynaphthalene-2-sulfonate

A typical thermogravimetric analysis of **Sodium 6-hydroxynaphthalene-2-sulfonate** would involve a systematic process to ensure accurate and reproducible data. The following diagram illustrates a logical experimental workflow.



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Caption: Proposed experimental workflow for the thermogravimetric analysis of **Sodium 6-hydroxynaphthalene-2-sulfonate**.

Hypothetical Data Presentation

While no specific data is available, a typical TGA experiment would yield results that could be summarized in a table for easy comparison. The following table is a template illustrating how such data would be presented.

Parameter	Value	Unit
Experimental Conditions		
Instrument	Thermogravimetric Analyzer	-
Sample Mass	5 - 10	mg
Atmosphere	Nitrogen / Air	-
Gas Flow Rate	20 - 50	mL/min
Heating Rate	10	°C/min
Temperature Range	25 - 1000	°C
Crucible Type	Alumina	-
Decomposition Stages (in N2)		
Stage 1 (e.g., Dehydration)		
Onset Temperature (Tonset)	Data not available	°C
Peak Temperature (Tpeak)	Data not available	°C
Mass Loss	Data not available	%
Stage 2 (e.g., Decomposition of Sulfonate Group)		
Onset Temperature (Tonset)	Data not available	°C
Peak Temperature (Tpeak)	Data not available	°C
Mass Loss	Data not available	%
Stage 3 (e.g., Decomposition of Naphthalene Ring)		
Onset Temperature (Tonset)	Data not available	°C
Peak Temperature (Tpeak)	Data not available	°C
Mass Loss	Data not available	%
Residue at 1000 °C	Data not available	%

In conclusion, while **Sodium 6-hydroxynaphthalene-2-sulfonate** is a commercially important chemical, its thermal decomposition behavior has not been detailed in accessible scientific literature. The information presented here provides a framework for researchers to conduct their own thermogravimetric analysis and a template for how the resulting data could be structured and presented. Further experimental investigation is required to populate these data fields and provide a comprehensive understanding of the thermal stability of this compound.

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